

# Unveiling the Olfactory Signature of 2-Methyldecanal: A Technical Guide

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## Compound of Interest

Compound Name: 2-Methyldecanal

Cat. No.: B1664147

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the odor profile of the aromatic compound **2-Methyldecanal**. The information presented herein is curated for professionals in research, scientific, and drug development fields, offering a detailed exploration of its sensory characteristics, the methodologies for their determination, and the underlying biochemical pathways of its perception.

## Physicochemical and Olfactory Properties of 2-Methyldecanal

**2-Methyldecanal** is a branched-chain aldehyde known for its potent and complex aroma, making it a valuable ingredient in the fragrance industry.<sup>[1][2]</sup> Its distinct scent profile is characterized by a combination of citrus, waxy, green, and aldehydic notes.<sup>[2][3][4]</sup> The odor is described as having a high strength, and for sensory evaluation, it is recommended to be assessed in a diluted solution, typically 1.00% in a solvent like dipropylene glycol.<sup>[3]</sup>

Table 1: Physicochemical Properties of **2-Methyldecanal**

Property	Value	Reference(s)
Chemical Name	2-Methyldecanal	[4][5]
Synonyms	Aldehyde C-11 MOA, Methyl Octyl Acetaldehyde	[3][4]
CAS Number	19009-56-4	[3][5]
Molecular Formula	C11H22O	[4][5]
Molecular Weight	170.29 g/mol	[5]
Appearance	Colorless liquid	[2][4]
Boiling Point	170.00 °C @ 760.00 mm Hg	[3]
Flash Point	178.00 °F. TCC ( 81.11 °C. )	[3]
Specific Gravity	0.81100 to 0.82700 @ 25.00 °C	[3]
Refractive Index	1.42500 to 1.43500 @ 20.00 °C	[3]
Solubility	Soluble in alcohol, practically insoluble in water	[3]

Table 2: Qualitative Odor Profile of **2-Methyldecanal**

Odor Descriptor	Description	Reference(s)
Primary Notes	Citrus, Aldehydic	[2][3][4]
Secondary Notes	Waxy, Green, Fresh, Dry, Watery	[1][3]
Flavor Profile	Citrus, Aldehydic, Fatty, Herbal, Waxy, Rind, Soapy, Incense	[3]
Odor Strength	High	[3]

Despite extensive literature searches, specific quantitative data for the odor detection and recognition thresholds of **2-Methyldecanal** are not readily available in published scientific literature. The determination of these values would require specific experimental studies.

## Experimental Protocols for Odor Profile Determination

The characterization of the odor profile of a volatile compound like **2-Methyldecanal** involves a combination of instrumental analysis and sensory evaluation. The following protocols are based on established methodologies in the field of flavor and fragrance analysis.[\[6\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

### Gas Chromatography-Olfactometry (GC-O)

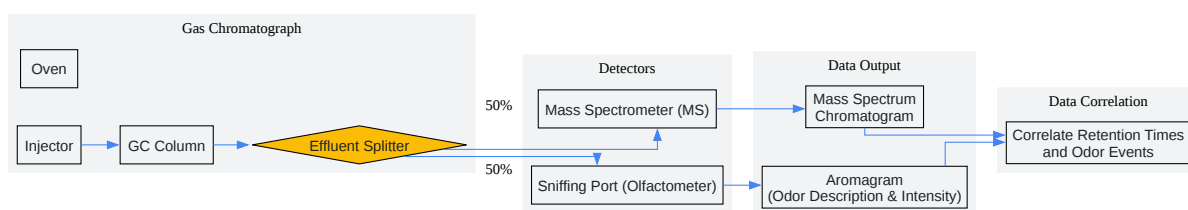
Gas Chromatography-Olfactometry (GC-O) is a powerful technique used to identify the specific volatile compounds in a sample that contribute to its overall aroma.[\[6\]](#)[\[10\]](#)[\[11\]](#)

**Objective:** To separate the volatile components of a **2-Methyldecanal** sample and identify the retention times of odor-active compounds.

**Methodology:**

- **Sample Preparation:** A diluted solution of **2-Methyldecanal** (e.g., 1% in ethanol) is prepared.
- **Instrumentation:** A gas chromatograph equipped with a sniffing port (olfactometer) is used. The GC column effluent is split, with one part directed to a standard detector (e.g., Flame Ionization Detector or Mass Spectrometer) and the other to the sniffing port.
- **GC Conditions:**
  - **Column:** A non-polar or medium-polarity capillary column is typically used for aroma compounds.
  - **Carrier Gas:** Helium at a constant flow rate.
  - **Oven Temperature Program:** An initial temperature of around 40°C is held for a few minutes, followed by a ramp up to a final temperature of approximately 250°C.

- Injector and Detector Temperatures: Maintained at a temperature sufficient to ensure volatilization and prevent condensation.
- Olfactometry: A trained sensory panelist sniffs the effluent from the sniffing port and records the time, duration, and description of any detected odors.
- Data Analysis: The olfactometry data is correlated with the chromatogram from the instrumental detector to identify the retention times of the odor-active compounds.



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Figure 1: Gas Chromatography-Olfactometry (GC-O) Experimental Workflow.

## Quantitative Descriptive Analysis (QDA)

Quantitative Descriptive Analysis (QDA) is a sensory evaluation method used to identify and quantify the sensory attributes of a product.<sup>[9][12]</sup>

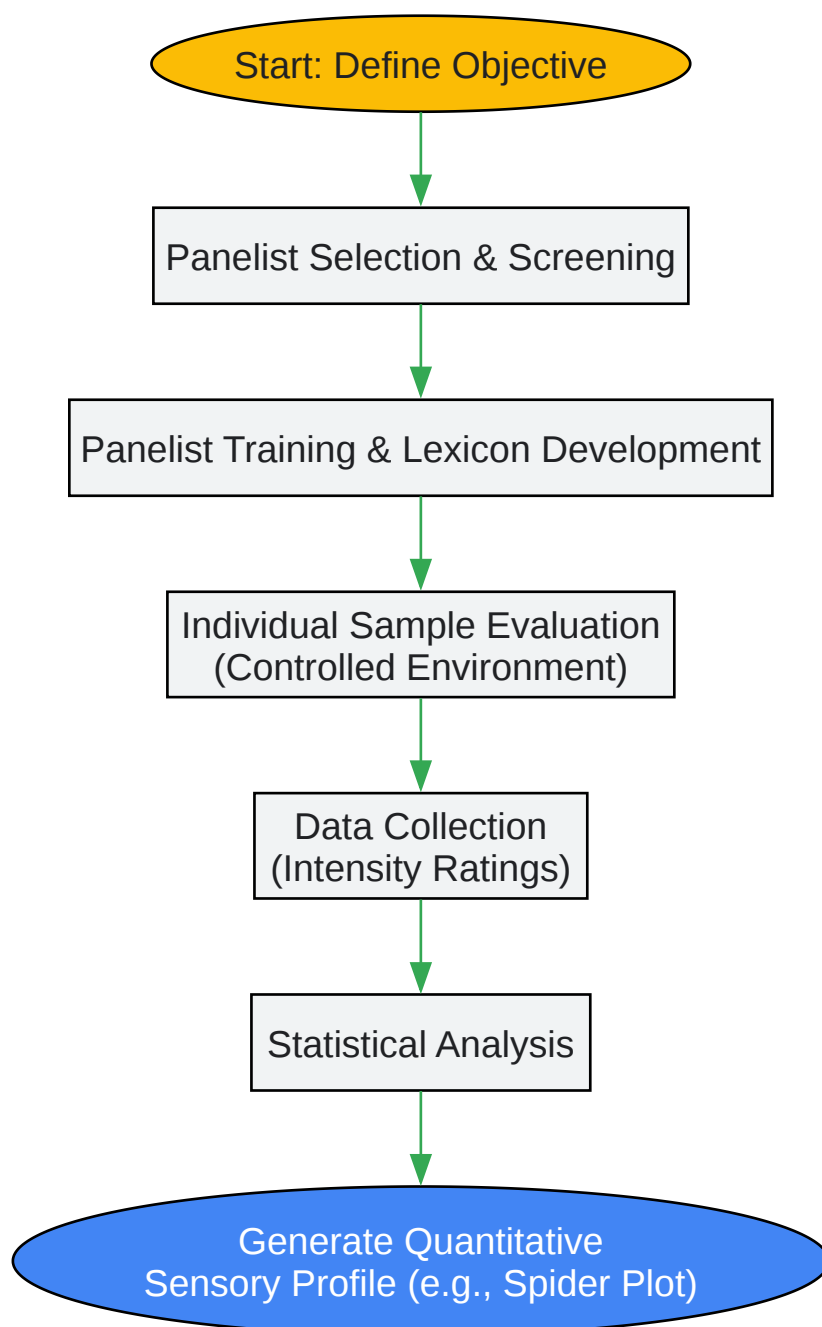
Objective: To obtain a detailed and quantitative description of the odor profile of **2-Methyldecanal**.

Methodology:

- Panelist Selection and Training: A panel of 8-12 individuals is selected based on their sensory acuity and ability to articulate perceptions. The panel undergoes intensive training to

develop a consensus vocabulary (lexicon) to describe the aroma of **2-Methyldecanal** and to calibrate their use of an intensity scale.

- **Lexicon Development:** The panel is presented with the **2-Methyldecanal** sample and reference standards representing different aroma notes (e.g., citrus, waxy, green). Through discussion, a list of descriptive terms is generated and defined.
- **Sample Evaluation:** Samples of **2-Methyldecanal** (at a standardized dilution) are presented to the panelists in a controlled environment (individual booths with controlled temperature, humidity, and lighting). Panelists independently rate the intensity of each attribute from the lexicon on a line scale (e.g., a 15-cm line anchored with "low" and "high").
- **Data Analysis:** The data from the individual panelists are collected and analyzed statistically to generate a quantitative sensory profile of the compound. This is often visualized using a spider or radar plot.



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Figure 2: Quantitative Descriptive Analysis (QDA) Workflow.

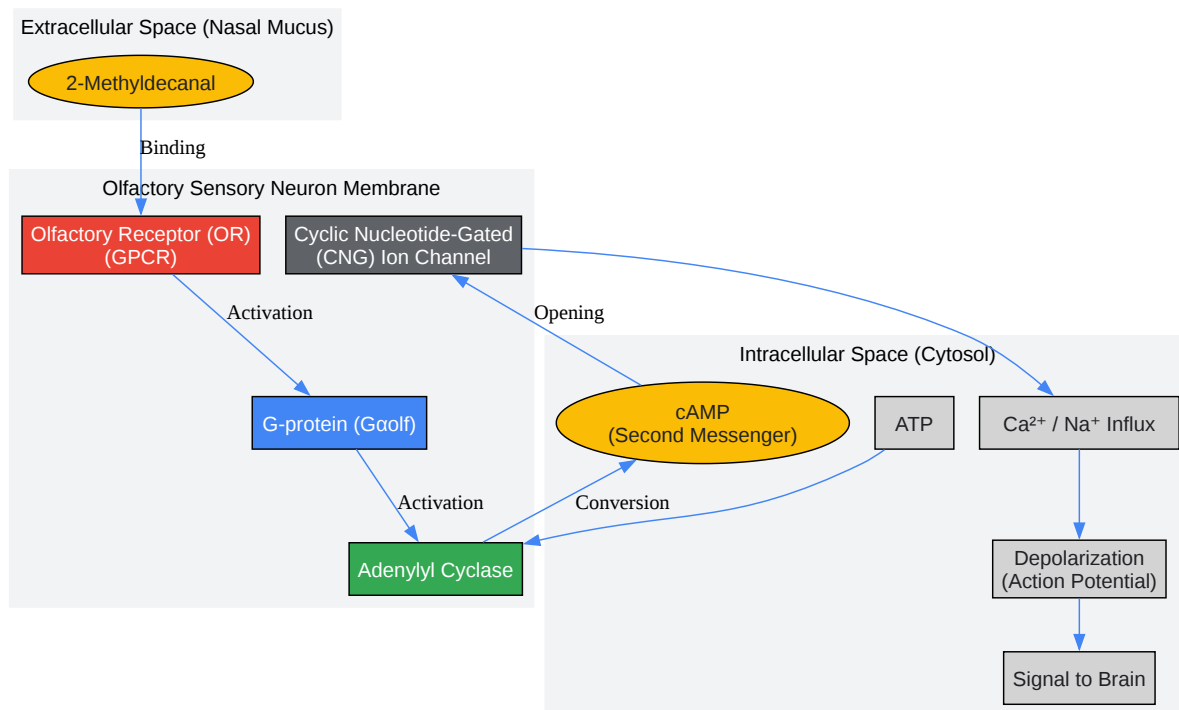
## Olfactory Signaling Pathway for Aldehyde Perception

The perception of **2-Methyldecanal**, like other odorants, is initiated by its interaction with olfactory receptors (ORs) located on the cilia of olfactory sensory neurons in the nasal

epithelium.[13][14] These receptors are G-protein coupled receptors (GPCRs).[13][15] While the specific OR that binds to **2-Methyldecanal** has not yet been identified ("deorphanized"), the general signal transduction cascade for odorants is well-established.[14][15][16]

Upon binding of an odorant molecule to its specific OR, a conformational change in the receptor activates an associated G-protein, G $\alpha$ olf.[15][17] This, in turn, activates adenylyl cyclase, which catalyzes the conversion of ATP to cyclic AMP (cAMP).[15][17] The increase in intracellular cAMP opens cyclic nucleotide-gated (CNG) ion channels, leading to an influx of cations (primarily Ca<sup>2+</sup> and Na<sup>+</sup>) and depolarization of the neuron.[13][15][18] This depolarization generates an action potential that is transmitted to the olfactory bulb in the brain, where the information is processed, leading to the perception of smell.[17]

An interesting area of research suggests that some aldehyde-specific ORs may not bind to the aldehyde directly but rather to its hydrated form, a 1,1-geminal diol, which exists in equilibrium with the aldehyde in the aqueous environment of the nasal mucus. This mechanism could contribute to the specificity of aldehyde recognition.



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Figure 3: Generalized Olfactory Signal Transduction Pathway.

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